Commercial Availability & Technical Profile: 3-(4-Chlorophenyl)cyclobutanone[1]

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Compound of Interest	
Compound Name:	*3-(4-Chlorophenyl)cyclobutanone*
CAS No.:	*152714-07-3*
Cat. No.:	*B2907979*

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Executive Summary

3-(4-Chlorophenyl)cyclobutanone (CAS: 152714-07-3) is a specialized cyclobutane derivative utilized primarily as a pharmacophore in the development of bioactive spirocyclic compounds and transporter inhibitors.[1] Unlike its linear isomer (4-(4-chlorophenyl)-3-buten-2-one), this strained cyclic ketone offers unique conformational rigidity, making it a high-value scaffold in medicinal chemistry.

Current market analysis indicates that this compound is a Tier 2 Niche Intermediate, typically available as a "Make-on-Demand" or "Stock-in-Warehouse" item with lead times ranging from 1 to 3 weeks. It is not a bulk commodity chemical; therefore, procurement strategies must account for batch-specific synthesis timelines.

Chemical Identity & Physical Profile

Accurate identification is critical to avoid confusion with linear enone isomers or carboxylic acid derivatives.

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Parameter	Technical Specification
Chemical Name	3-(4-Chlorophenyl)cyclobutanone
CAS Number	152714-07-3
Molecular Formula	$C_{10}H_9ClO$
Molecular Weight	180.63 g/mol
SMILES	O=C1CC(C1)C2=CC=C(Cl)C=C2
MDL Number	MFCD04038980
Physical State	Typically a low-melting solid or viscous oil (purity dependent)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in water

Supply Chain Landscape

The supply chain for **3-(4-Chlorophenyl)cyclobutanone** is fragmented, with primary manufacturing occurring in East Asia and distribution via Western catalog houses.

Primary Suppliers & Stock Status

- Apollo Scientific (UK/US): Lists stock in both UK and US warehouses.
  - Lead Time: 1-2 weeks (Domestic), 2-3 weeks (International).
  - Pack Sizes: 100mg, 250mg, 1g, 5g.
- Angene International: Major supplier for Asian-origin batches.
  - Status: Often holds stock; COA available upon request.[1][2]
- AK Scientific / Chem-Impex: Often list related analogs; verification of specific CAS 152714-07-3 stock is required before ordering.

Procurement Advisory

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Warning: Do not confuse this compound with 4-(4-Chlorophenyl)-3-buten-2-one (CAS 3160-40-5). The linear enone is significantly cheaper and more abundant but is chemically distinct. Always verify the structure via CAS and SMILES during procurement.

Technical Deep Dive: Synthesis & Manufacturing

Understanding the synthetic origin of this material is crucial for anticipating impurity profiles. The industrial standard for 3-arylcyclobutanones is the [2+2] Cycloaddition-Dechlorination sequence.

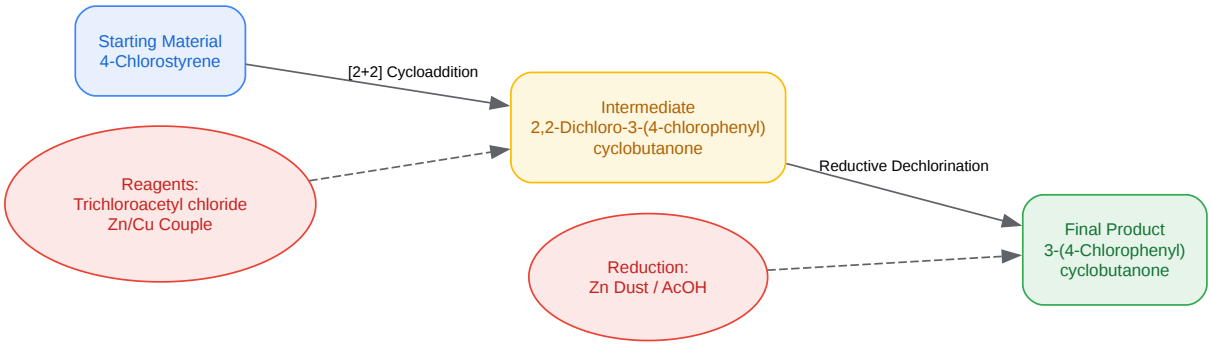
The Mechanism[4][5][6]

- Cycloaddition: 4-Chlorostyrene reacts with dichloroketene (generated in situ from trichloroacetyl chloride and Zn/Cu couple) to form a 2,2-dichlorocyclobutanone intermediate. This step defines the 3-aryl regiochemistry.

- Reductive Dechlorination: The dichloro-intermediate is reduced (typically using Zinc dust in Acetic Acid) to yield the final **3-(4-chlorophenyl)cyclobutanone**.

Synthetic Pathway Diagram

The following diagram illustrates the critical process flow and intermediate stages.



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Caption: Figure 1. Standard [2+2] cycloaddition route for 3-arylcyclobutanone synthesis.

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Quality Control & Handling Protocols

For drug development applications, the purity of this intermediate directly impacts the success of downstream spirocyclization reactions.

Critical Impurity Profile

Impurity Type	Origin	Detection Method
Starting Material	Unreacted 4-Chlorostyrene	GC-MS / H-NMR (Vinylic protons)
Dichloro-Analog	Incomplete reduction of intermediate	GC-MS (M+2 isotope pattern)
Linear Enone	Ring opening (thermal/acidic stress)	H-NMR (Olefinic region)

Analytical Protocol (Self-Validating)

To validate a new batch, perform the following H-NMR ($CDCl_3$) check:

- Confirm Identity: Look for the characteristic cyclobutane multiplets between δ 3.0 - 3.6 ppm.
- Check for Ring Opening: Ensure absence of olefinic doublets in the δ 6.0 - 7.0 ppm range (indicative of linear enone).
- Check for Chlorostyrene: Ensure absence of vinylic signals at δ 5.2 and 5.7 ppm.

Storage & Stability

- Temperature: Store at 2-8°C (Refrigerator).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent oxidation.
- Stability: Cyclobutanones are strained rings. Avoid prolonged exposure to strong Lewis acids or excessive heat (>100°C) which may trigger ring expansion or opening.

References

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